

# Technical Whitepaper: 11H-Indeno[1,2-b]quinoline

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## Compound of Interest

Compound Name: 11H-Indeno[1,2-b]quinoline

CAS No.: 243-51-6

Cat. No.: B3060331

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CAS: 243-51-6 | Formula: C<sub>16</sub>H<sub>11</sub>N | MW: 217.27 g/mol [\[1\]](#)[\[2\]](#)

## Part 1: Executive Technical Summary

**11H-Indeno[1,2-b]quinoline** represents a privileged scaffold in medicinal chemistry. Structurally, it consists of a quinoline ring fused to an indene moiety. This planar, tetracyclic architecture allows the molecule to function as a potent DNA intercalator.

Research indicates that derivatives of this core (particularly the 11-oxo variants and carboxamides) exhibit significant cytotoxicity against human tumor cell lines (e.g., Jurkat leukemia, Lewis lung carcinoma) by stabilizing the cleavable complex of Topoisomerase I and II with DNA. Unlike simple quinolines, the added rigidity and surface area of the indeno-fusion enhance  $\pi$ - $\pi$  stacking interactions with base pairs.

## Part 2: Physicochemical Characterization

The following data aggregates experimental values and high-confidence predicted properties for the parent compound.

| Property         | Value                                                           | Technical Note                                                            |
|------------------|-----------------------------------------------------------------|---------------------------------------------------------------------------|
| Appearance       | Pale Yellow Powder                                              | Typical of fused aromatic systems with extended conjugation.              |
| Melting Point    | 167–168 °C                                                      | Indicates high lattice energy due to $\pi$ -stacking.                     |
| Solubility       | DMSO, CHCl <sub>3</sub> , DCM                                   | Poor water solubility; requires organic co-solvents for biological assay. |
| LogP (Predicted) | ~4.2                                                            | Highly lipophilic; readily crosses cell membranes.                        |
| pKa (Predicted)  | ~4.5 (Pyridine N)                                               | Weakly basic; protonation aids solubility in acidic media.                |
| SMILES           | <chem>C1C2=CC=CC=C2C3=NC4=C</chem><br><chem>C=CC=C4C=C31</chem> | Useful for chemoinformatic docking studies.                               |

## Part 3: Hazard Identification & Safety Protocols (SDS Core)

Signal Word:WARNING (Treat as DANGER in research contexts)

While commercial vendors often label CAS 243-51-6 with "Warning," its structural homology to known carcinogens (e.g., benzopyrenes, planar acridines) necessitates a Precautionary Principle approach.

### GHS Classification[2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.
- Structural Alert (Genotoxicity): Suspected Muta. 2 / Carc. 1B. The planar structure facilitates DNA intercalation, posing a latent mutagenic risk not always reflected in basic SDSs.

## The "Intercalator Defense" Handling Protocol

Do not rely solely on standard PPE. Use the following enhanced containment strategy:

- Engineering Controls: All weighing and transfer must occur inside a Class II Biological Safety Cabinet (BSC) or a chemical fume hood with HEPA filtration to capture particulate aerosols.
- Solvent Handling: When dissolving in DMSO, use nitrile gloves double-layered or specific chemical-resistant laminate gloves (e.g., Silver Shield), as DMSO enhances skin permeability of dissolved aromatics.
- Deactivation: Treat spills with an oxidation solution (10% bleach or potassium permanganate solution) to disrupt the aromatic system before disposal.

## Part 4: Synthesis & Manufacturing Methodologies

The synthesis of the **11H-indeno[1,2-b]quinoline** core is most reliably achieved via condensation reactions that construct the central pyridine ring from pre-formed benzene and indene precursors.

### Primary Route: The Pfitzinger Reaction

This method is preferred for generating derivatives (especially acids) but can be adapted for the parent core.

Protocol:

- Reagents: Isatin (or Isatin-7-carboxylic acid for derivatives) + 1-Indanone.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Conditions: Reflux in 33% aqueous KOH (or NaOH/Ethanol).
- Mechanism: Base-catalyzed ring opening of isatin to isatinate, followed by condensation with the ketone moiety of indanone and subsequent cyclization.

- Workup: Acidification precipitates the carboxylic acid intermediate.
- Decarboxylation: Thermal decarboxylation (heating powder  $>250^{\circ}\text{C}$  or in diphenyl ether) yields the parent **11H-indeno[1,2-b]quinoline**.

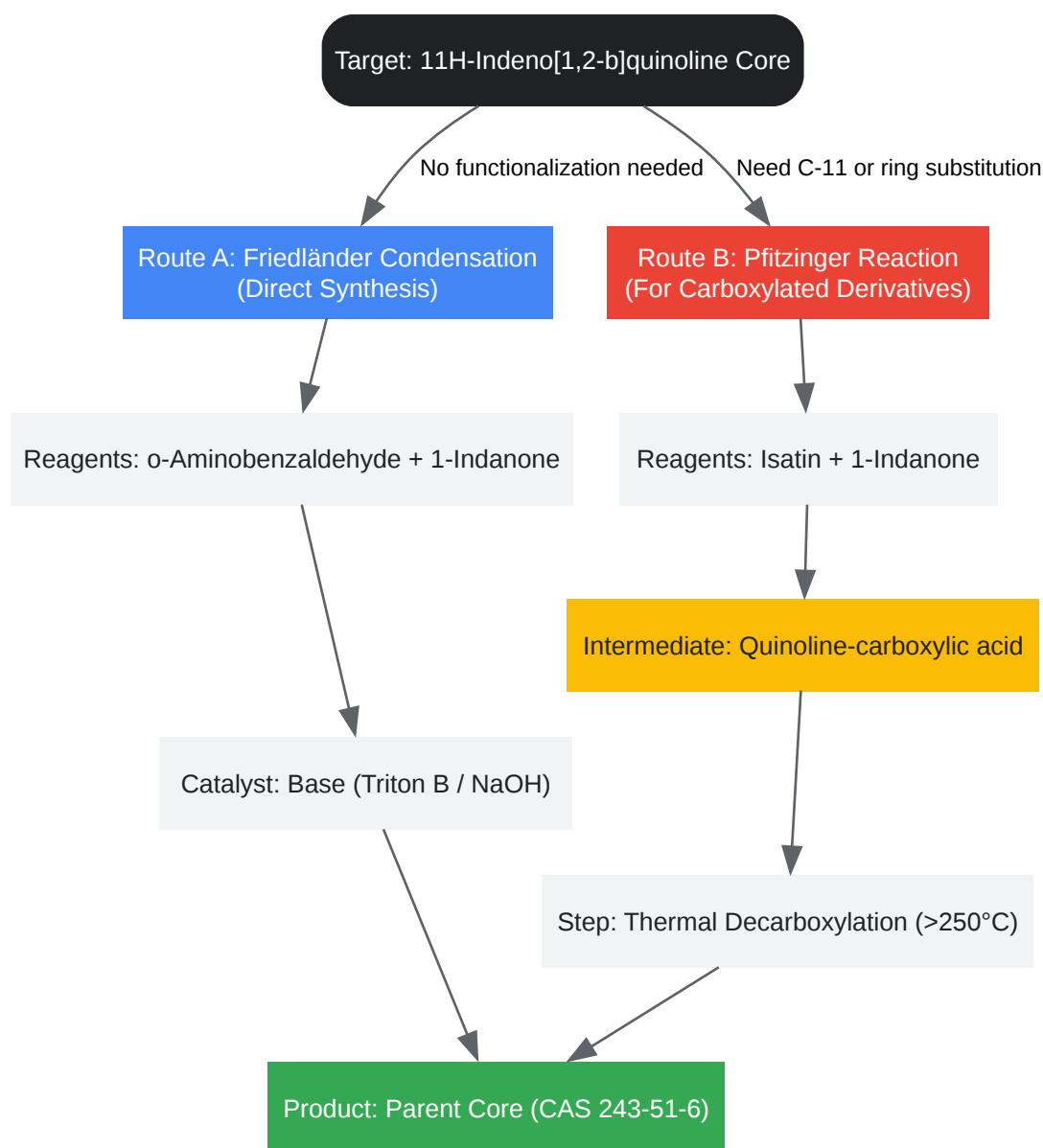
## Alternative Route: Friedländer Condensation

Protocol:

- Reagents: o-Aminobenzaldehyde + 1-Indanone.
- Catalyst: Triton B (benzyltrimethylammonium hydroxide) or dilute NaOH.
- Conditions: Reflux in ethanol for 2–6 hours.
- Yield: Typically 60–80%. This route directly yields the parent compound without a decarboxylation step.

## Visualization: Synthesis Logic Flow

The following diagram illustrates the decision logic for selecting a synthesis route based on the desired final substitution pattern.



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Caption: Comparative workflow for Friedländer vs. Pfitzinger synthetic pathways for CAS 243-51-6.

## Part 5: Research Applications & Mechanism of Action

### DNA Intercalation & Topoisomerase Inhibition

The planar tetracyclic system mimics the base pairs of DNA.

- **Mechanism:** The molecule slides between adjacent base pairs (intercalation), causing local unwinding of the double helix.
- **Enzyme Trapping:** This structural distortion prevents Topoisomerase I/II from re-ligating DNA strands after cleavage, leading to double-strand breaks and apoptosis in rapidly dividing cells.
- **Key Derivative:** The 11-oxo derivative (indeno[1,2-b]quinolin-11-one) is a critical intermediate. Adding a basic side chain (e.g., dimethylaminoethyl) at the C-6 position significantly enhances potency by interacting with the phosphate backbone of DNA.

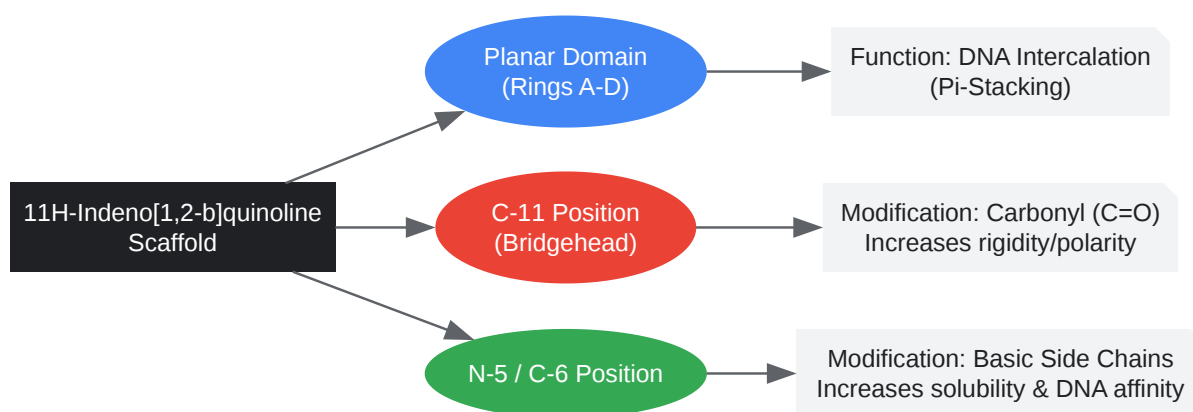
## Biological Screening Protocol (In Vitro)

To validate activity, researchers should utilize the following standard assay:

- **Cell Lines:** P388 (Leukemia), Lewis Lung Carcinoma.<sup>[7]</sup>
- **Control:** Camptothecin (Topo I inhibitor) or Doxorubicin (Topo II inhibitor).
- **Assay:** MTT or SRB proliferation assay (72h exposure).
- **Target IC50:** Active hits typically show IC50 < 1.0 µM.

## Visualization: Structure-Activity Relationship (SAR)

This diagram maps the functional regions of the molecule critical for drug design.



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Caption: Functional mapping of the scaffold. C-11 and C-6 are primary sites for derivatization to improve drug-like properties.

## References

- Synthesis & Cytotoxicity: Deady, L. W., et al. (2000).[6] "Ring-substituted 11-oxo-**11H-indeno[1,2-b]quinoline**-6-carboxamides with similar patterns of cytotoxicity to the dual topo I/II inhibitor DACA." [6] Bioorganic & Medicinal Chemistry.
- Crystallography & Structure: Ghalib, R. M., et al. (2010).[8] "11H-Indeno[1,2-b]quinoxalin-11-one." [5][8][9][10] Acta Crystallographica Section E. (Note: Discusses the quinoxaline analog, providing critical structural data for the fused system).
- Friedländer Methodology: McNaughton, B. R., & Miller, B. L. (2003). "A mild and efficient one-pot synthesis of quinolines." [11] Organic Letters.
- Chemical Identity: PubChem Compound Summary for CID 7047 (Quinoline core reference) and specific CAS 243-51-6 entries.
- Safety Data: ChemScene Safety Data Sheet for CAS 243-51-6.

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